

# basic reactions of Tetrapotassium hexacyanoferrate with acids

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetrapotassium hexacyanoferrate

Cat. No.: B1242098

[Get Quote](#)

An In-depth Technical Guide on the Core Reactions of **Tetrapotassium Hexacyanoferrate** with Acids

## Abstract

**Tetrapotassium hexacyanoferrate(II)**, also known as potassium ferrocyanide ( $K_4[Fe(CN)_6]$ ), is a coordination compound featuring a central iron atom tightly bound to six cyanide ligands. While stable under standard conditions, its reactivity with acids is of significant interest and concern in research and industrial settings. This technical guide provides a comprehensive overview of the primary reactions of **tetrapotassium hexacyanoferrate** with various types of acids. It details the conditions leading to the formation of hydrogen cyanide, carbon monoxide, and Prussian blue, and outlines the redox chemistry involved. This document is intended for researchers, scientists, and drug development professionals, providing detailed experimental protocols, quantitative data, and visual diagrams to elucidate these fundamental chemical transformations.

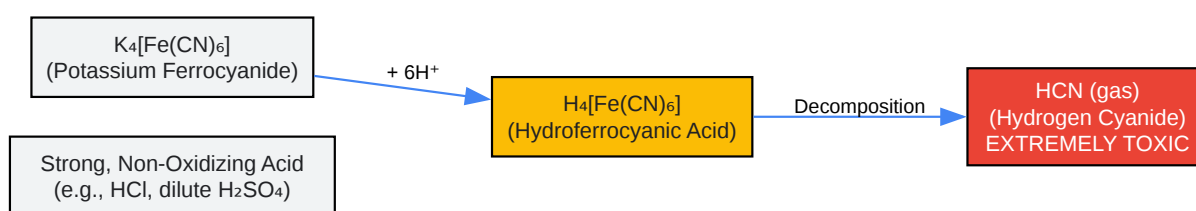
## Reaction with Strong, Non-Oxidizing Acids: Liberation of Hydrogen Cyanide

The most critical reaction from a safety perspective is the decomposition of **tetrapotassium hexacyanoferrate** by strong, non-oxidizing acids, such as hydrochloric acid (HCl) or dilute sulfuric acid ( $H_2SO_4$ ). The hexacyanoferrate(II) ion,  $[Fe(CN)_6]^{4-}$ , is a stable complex; however, in a highly acidic environment, the cyanide ligands are protonated, leading to the breakdown of

the complex and the liberation of extremely toxic hydrogen cyanide (HCN) gas.[1][2][3] This reaction underscores the necessity of avoiding contact between ferrocyanide salts and strong acids outside of a controlled environment like a fume hood.[1][4]

The initial step involves the formation of hydroferrocyanic acid ( $\text{H}_4[\text{Fe}(\text{CN})_6]$ ), a white precipitate, which is unstable and decomposes to release HCN.[5]

Overall Reaction with HCl:  $\text{K}_4[\text{Fe}(\text{CN})_6] + 6\text{HCl} \rightarrow 4\text{KCl} + \text{H}_4[\text{Fe}(\text{CN})_6] \rightarrow 4\text{KCl} + 4\text{HCN(g)} + \text{Fe(CN)}_2\text{(s)}$



[Click to download full resolution via product page](#)

Caption: Reaction pathway for the generation of HCN gas.

## Experimental Protocol: Synthesis of Hydroferrocyanic Acid[5]

This protocol demonstrates the reaction of potassium ferrocyanide with a strong acid to form the intermediate hydroferrocyanic acid.

- **Preparation:** Dissolve 40 g of potassium ferrocyanide trihydrate ( $\text{K}_4[\text{Fe}(\text{CN})_6] \cdot 3\text{H}_2\text{O}$ ) in 200 mL of distilled water in a 400 mL beaker.
- **Reaction:** To the dissolved solution, add 90 mL of 12 M hydrochloric acid. A fine, white, milky precipitate of hydroferrocyanic acid will form immediately.
- **Stirring:** Stir the mixture for ten minutes to ensure the reaction goes to completion.
- **Cooling:** Place the beaker in an ice bath for 20 minutes, allowing the temperature to drop to approximately 5°C.

- Filtration: Filter the settled white powder using vacuum filtration.
- Washing: Wash the collected precipitate with 100 mL of acetone.
- Drying: Dry the final product in a vacuum desiccator. The theoretical yield is 20.52 g.

Reactant	Molar Mass ( g/mol )	Quantity Used	Moles (mol)
K <sub>4</sub> [Fe(CN) <sub>6</sub> ].3H <sub>2</sub> O	422.39	40.0 g	0.095
Hydrochloric Acid (12 M)	36.46	90.0 mL	1.08

## Reaction with Strong, Oxidizing Acids

When **tetrapotassium hexacyanoferrate** reacts with strong, oxidizing acids, the reaction pathway is significantly different and depends on the specific acid used.

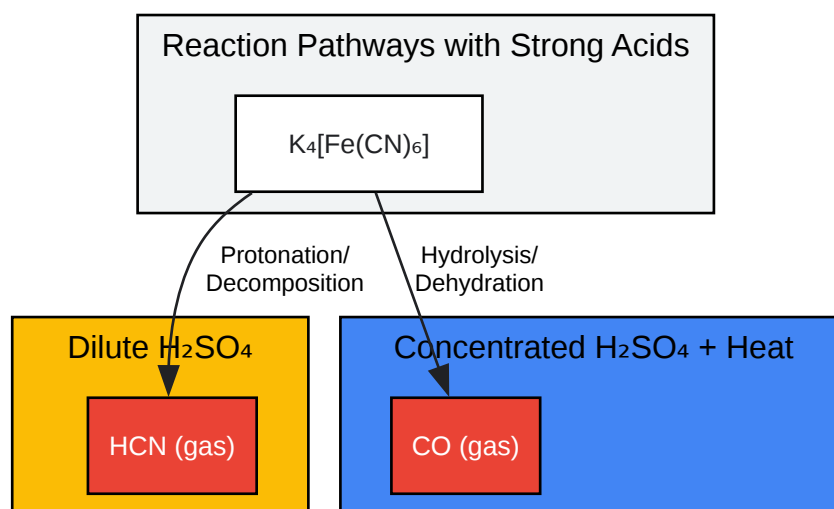
### Concentrated Sulfuric Acid

With hot, concentrated sulfuric acid, the reaction is a complex process involving hydrolysis and dehydration. Instead of producing HCN, this reaction yields carbon monoxide (CO), another toxic gas.<sup>[6]</sup>

Overall Reaction:  $\text{K}_4[\text{Fe}(\text{CN})_6] + 6\text{H}_2\text{SO}_4 + 6\text{H}_2\text{O} \rightarrow 2\text{K}_2\text{SO}_4 + \text{FeSO}_4 + 3(\text{NH}_4)_2\text{SO}_4 + 6\text{CO}(\text{g})$ <sup>[7]</sup>

### Nitric Acid

Treatment of potassium ferrocyanide with nitric acid results in the oxidation of the complex to form  $\text{H}_2[\text{Fe}(\text{NO})(\text{CN})_5]$ .<sup>[8][9]</sup> Following neutralization of this intermediate, typically with sodium carbonate, red crystals of sodium nitroprusside can be isolated.<sup>[8]</sup>



[Click to download full resolution via product page](#)

Caption: Products from dilute vs. concentrated  $H_2SO_4$ .

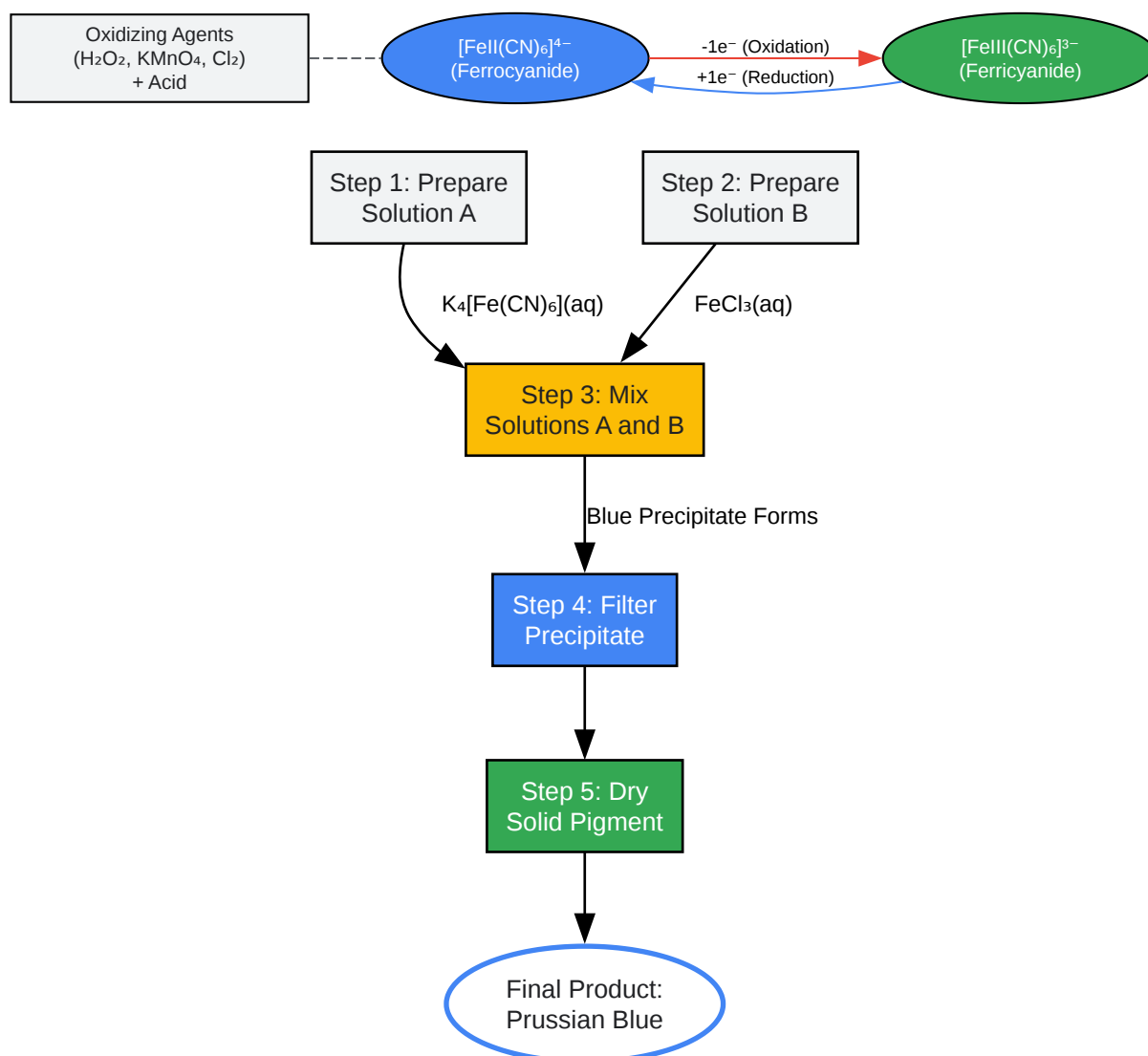
## Acid-Mediated Redox Reactions: Oxidation to Ferricyanide

In the presence of an acid and a suitable oxidizing agent, the iron(II) center in the ferrocyanide complex ( $[Fe(CN)_6]^{4-}$ ) is oxidized to iron(III), forming the ferricyanide complex ( $[Fe(CN)_6]^{3-}$ ).

[10][11]

Key Oxidizing Agents and Reactions:

- Hydrogen Peroxide ( $H_2O_2$ ): In an acidic solution, hydrogen peroxide readily oxidizes ferrocyanide to ferricyanide.[10]  $2K_4[Fe(CN)_6] + H_2SO_4 + H_2O_2 \rightarrow 2K_3[Fe(CN)_6] + K_2SO_4 + 2H_2O$ [10]
- Potassium Permanganate ( $KMnO_4$ ): In the presence of hydrochloric acid, potassium permanganate oxidizes ferrocyanide.  $5K_4[Fe(CN)_6] + KMnO_4 + 8HCl \rightarrow 5K_3[Fe(CN)_6] + MnCl_2 + 6KCl + 4H_2O$ [11]
- Chlorine ( $Cl_2$ ): Passing chlorine gas through a solution of potassium ferrocyanide also yields potassium ferricyanide.[8]  $2K_4[Fe(CN)_6] + Cl_2 \rightarrow 2K_3[Fe(CN)_6] + 2KCl$ [8]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. flinnsci.com [flinnsci.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]

- 3. Potassium ferricyanide - Wikipedia [en.wikipedia.org]
- 4. uprm.edu [uprm.edu]
- 5. Sciencemadness Discussion Board - Preparation of Hydroferrocyanic Acid - Powered by XMB 1.9.11 [sciencemadness.org]
- 6. reddit.com [reddit.com]
- 7. byjus.com [byjus.com]
- 8. Potassium ferrocyanide - Wikipedia [en.wikipedia.org]
- 9. Potassium ferrocyanide - Sciencemadness Wiki [sciencemadness.org]
- 10.  $2 \text{K}_4[\text{Fe}(\text{CN})_6] + \text{H}_2\text{SO}_4 + \text{H}_2\text{O}_2 \rightarrow 2 \text{K}_3[\text{Fe}(\text{CN})_6] + \text{K}_2\text{SO}_4 + 2 \text{H}_2\text{O}$  - Balanced equation | Chemical Equations online! [chemequations.com]
- 11.  $5 \text{K}_4[\text{Fe}(\text{CN})_6] + \text{KMnO}_4 + 8 \text{HCl} \rightarrow 5 \text{K}_3[\text{Fe}(\text{CN})_6] + \text{MnCl}_2 + 6 \text{KCl} + 4 \text{H}_2\text{O}$  - Balanced equation | Chemical Equations online! [chemequations.com]
- To cite this document: BenchChem. [basic reactions of Tetrapotassium hexacyanoferrate with acids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1242098#basic-reactions-of-tetrapotassium-hexacyanoferrate-with-acids]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)